

Oxazole-4-carboxylic acid chemical properties and structure

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Compound of Interest

Compound Name: Oxazole-4-carboxylic acid

Cat. No.: B1590943

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Oxazole-4-carboxylic Acid: A Comprehensive Technical Guide

Abstract

Oxazole-4-carboxylic acid, a key heterocyclic compound, serves as a versatile building block in medicinal chemistry and materials science. This document provides an in-depth exploration of its chemical properties, structural features, synthesis, and reactivity. Authored for researchers, scientists, and professionals in drug development, this guide synthesizes technical data with practical insights to facilitate its application in innovative research and development projects.

Introduction

The oxazole ring is a privileged scaffold in numerous biologically active compounds and functional materials. **Oxazole-4-carboxylic acid**, in particular, has garnered significant attention due to the synthetic versatility offered by its carboxylic acid functionality. This moiety allows for a wide range of chemical modifications, making it an invaluable synthon for creating complex molecular architectures. Its applications span from the development of novel pharmaceuticals, including anti-inflammatory and antimicrobial agents, to the formulation of advanced agrochemicals and specialty polymers.^[1] This guide aims to provide a comprehensive overview of the fundamental chemical and structural aspects of **oxazole-4-carboxylic acid**, offering a solid foundation for its strategic utilization in scientific endeavors.

Chemical Properties and Structure

Oxazole-4-carboxylic acid is a white to pale orange or brown crystalline solid.^{[1][2]} It is soluble in methanol and possesses a unique combination of acidic and aromatic characteristics that dictate its reactivity and physical properties.^[2]

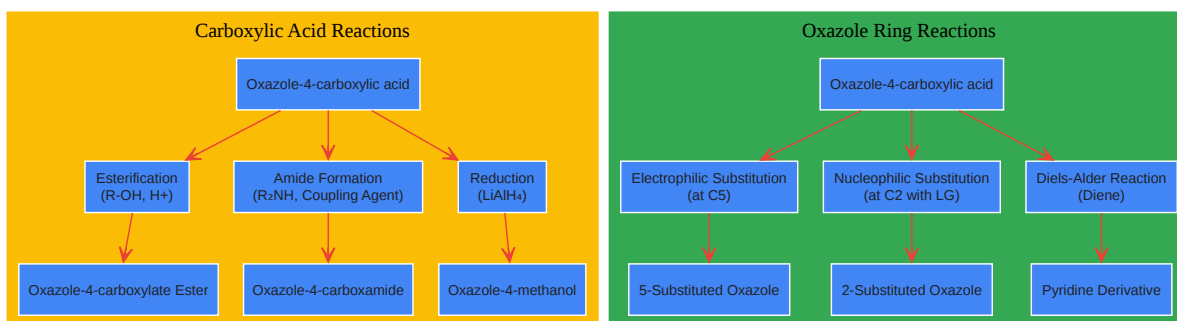
Physicochemical Properties

A summary of the key physicochemical properties of **oxazole-4-carboxylic acid** is presented in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions and formulations.

Property	Value	Source
Molecular Formula	C ₄ H ₃ NO ₃	^{[1][2]}
Molecular Weight	113.07 g/mol	^{[1][2]}
Melting Point	138-142 °C	
Boiling Point (Predicted)	289.3 ± 13.0 °C	^[2]
Density (Predicted)	1.449 ± 0.06 g/cm ³	^[2]
pKa (Predicted)	3.39 ± 0.10	^[2]
Appearance	White to yellow crystalline solid	^[1]
Solubility	Soluble in Methanol	^[2]
Storage Temperature	2-8 °C	^[2]
CAS Number	23012-13-7	^{[1][2]}

Molecular Structure

The structure of **oxazole-4-carboxylic acid** features a five-membered aromatic ring containing one oxygen and one nitrogen atom, with a carboxylic acid group attached at the C4 position. The oxazole ring is an electron-deficient system, which influences its reactivity. The conjugate acid of the parent oxazole has a pKa of 0.8, indicating it is a weak base.^[3]



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